

# CAS number and molecular structure of suberanilic acid

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## Compound of Interest

Compound Name: Suberanilic Acid

Cat. No.: B029135

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## Technical Guide: Suberanilic Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Suberanilic acid**, also known by its systematic name 8-oxo-8-(phenylamino)octanoic acid, is a key chemical intermediate in the synthesis of potent histone deacetylase (HDAC) inhibitors, most notably Suberoylanilide Hydroxamic Acid (SAHA), an FDA-approved anticancer agent.<sup>[1]</sup> This guide provides an in-depth overview of the chemical properties, synthesis, and biological relevance of **suberanilic acid**, tailored for professionals in research and drug development.

### Chemical and Physical Properties

**Suberanilic acid** is a solid compound with the molecular formula  $C_{14}H_{19}NO_3$ .<sup>[2][3]</sup> A summary of its key quantitative data is presented in the table below.

Property	Value	Reference(s)
CAS Number	149648-52-2	[2][3]
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>3</sub>	[2][3]
Molecular Weight	249.31 g/mol	[2]
Melting Point	123 °C	[2]
Physical Form	Solid	[3]

## Synthesis of Suberanilic Acid

A detailed experimental protocol for the synthesis of **suberanilic acid** from suberic acid is provided below.

### Experimental Protocol: Synthesis of 8-oxo-8-(phenylamino)octanoic acid

Materials:

- Suberic acid
- Acetic anhydride
- Tetrahydrofuran (THF)
- Aniline

Procedure:

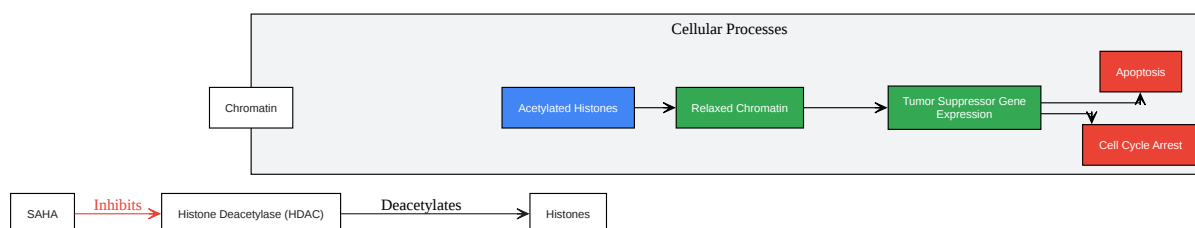
- Formation of Suberic Anhydride: Reflux 5.0 g (28.8 mmol) of suberic acid in 10 mL of acetic anhydride for 1 hour.
- Removal of Excess Acetic Anhydride: Evaporate the excess acetic anhydride from the reaction mixture.

- Recrystallization: Recrystallize the resulting residue from acetonitrile to yield purified suberic anhydride.
- Amidation: Dissolve 1.0 g (6.4 mmol) of the purified suberic anhydride in 10 mL of THF.
- To this solution, add 0.6 mL (6.4 mmol) of aniline.
- Stir the reaction mixture for 30 minutes at room temperature to yield 8-oxo-8-(phenylamino)octanoic acid (**suberanilic acid**).<sup>[1]</sup>

## Biological Significance and Signaling Pathway

**Suberanilic acid** serves as a crucial precursor in the synthesis of Suberoylanilide Hydroxamic Acid (SAHA), a well-established histone deacetylase (HDAC) inhibitor. HDACs are a class of enzymes that play a critical role in the epigenetic regulation of gene expression by removing acetyl groups from lysine residues on histones. The inhibition of HDACs leads to hyperacetylation of histones, resulting in a more relaxed chromatin structure and the transcriptional activation of genes, including tumor suppressor genes. This mechanism is central to the anticancer effects of SAHA.<sup>[4][5]</sup>

The signaling pathway of HDAC inhibition leading to cell cycle arrest and apoptosis is depicted below.

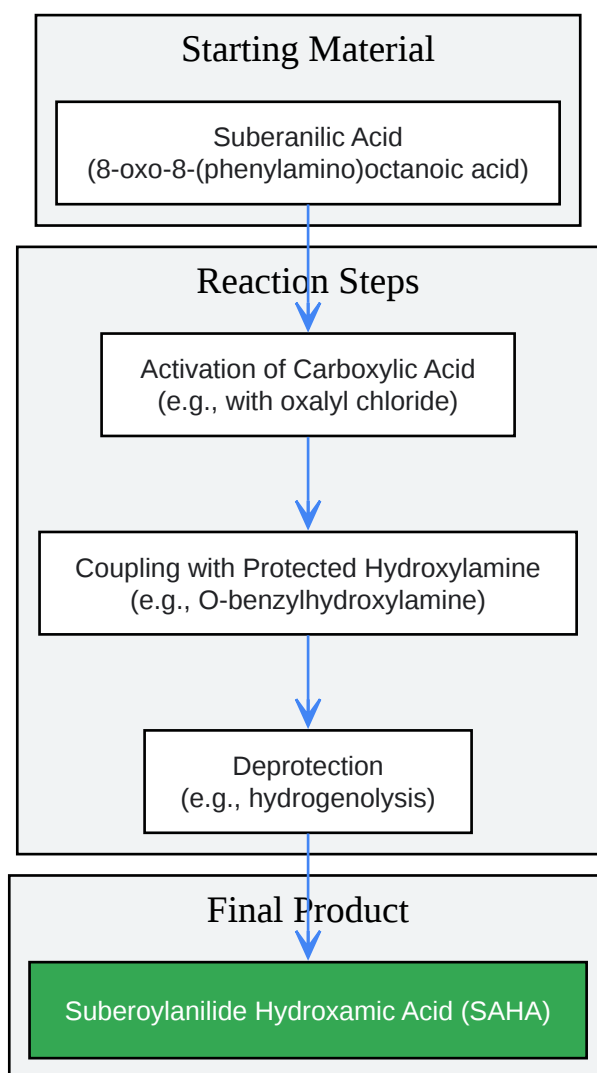


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## HDAC Inhibition Pathway

## Experimental Workflow: Synthesis of SAHA from Suberanilic Acid

The following diagram illustrates the experimental workflow for the synthesis of Suberoylanilide Hydroxamic Acid (SAHA) starting from **suberanilic acid**. This process typically involves the conversion of the carboxylic acid group of **suberanilic acid** into a hydroxamic acid.



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Synthesis of SAHA from **Suberanilic Acid**

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